

Ambocin: A Technical Overview of a Flavonoid Compound

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Compound of Interest

Compound Name: *Ambocin*

Cat. No.: *B1587910*

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This technical guide serves as a resource for researchers, scientists, and drug development professionals, providing a concise summary of the available information on **Ambocin**.

Core Compound Identification

Ambocin is a flavonoid compound classified as an isoflavone.^[1] It has been isolated from plants such as *Pueraria mirifica*, *Eriosema tuberosum*, and *Neorautanenia amboensis*.^{[2][3][4]} The fundamental physicochemical properties of **Ambocin** are summarized in the table below.

Property	Value	Citations
CAS Number	108044-05-9	[1][3][4][6][7][8]
Molecular Formula	C ₂₆ H ₂₈ O ₁₄	[1][2][3][6][7][8]
Molecular Weight	564.49 g/mol	[1][2][3][4][7][8]
IUPAC Name	7-[(2S,3R,4S,5S,6R)-6- [[[(2R,3R,4R)-3,4-dihydroxy-4- (hydroxymethyl)oxolan-2- yl]oxymethyl]-3,4,5- trihydroxyoxan-2-yl]oxy-5- hydroxy-3-(4- hydroxyphenyl)chromen-4-one	[1][5]

Biological Activity and Mechanism of Action

Detailed experimental data, including specific signaling pathways and comprehensive experimental protocols for **Ambocin**, is not extensively available in the public domain. The term "**Ambocin**" is subject to ambiguity in scientific literature, often being confused with "Ambcin," an antibiotic, and other antimicrobial agents.

The primary characterization of **Ambocin** (CAS 108044-05-9) is as a flavonoid, with research suggesting potential antioxidant properties, a common characteristic of this class of compounds.[1] One source briefly mentions a potential mechanism of action involving the binding to ergosterol in fungal cell membranes, which disrupts membrane integrity.[1] However, this appears to be a generalized description and lacks specific experimental validation for **Ambocin** itself.

Due to the limited availability of in-depth studies on the specific biological activities and mechanisms of **Ambocin**, a detailed description of experimental protocols and associated signaling pathways cannot be provided at this time.

Experimental Protocols

A thorough search of scientific literature did not yield specific, detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Ambocin**. General methodologies for the

isolation of flavonoids from plant sources, such as High-Performance Liquid Chromatography (HPLC), have been mentioned in the context of identifying **Ambocin** in *Pueraria mirifica*.^[4]

Signaling Pathways and Logical Relationships

Given the absence of detailed research on the molecular mechanisms of **Ambocin**, no established signaling pathways or logical workflows can be depicted. Consequently, the generation of a Graphviz diagram, as requested, is not feasible.

Conclusion

Ambocin (CAS 108044-05-9) is a structurally defined flavonoid with established physicochemical properties. However, there is a notable lack of comprehensive research into its specific biological activities, mechanisms of action, and associated signaling pathways. The ambiguity of the term "**Ambocin**" in scientific databases further complicates data retrieval. Future research is required to elucidate the potential therapeutic applications and molecular targets of this compound. For now, researchers should be aware of the limited data available and the potential for confusion with other similarly named substances.

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